

CAS number for 4-Hydroxy-2-(4-methylphenyl)pyridine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Hydroxy-2-(4-methylphenyl)pyridine

CAS No.: 1159814-51-3

Cat. No.: B3215153

[Get Quote](#)

An In-depth Technical Guide to **4-Hydroxy-2-(4-methylphenyl)pyridine**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-Hydroxy-2-(4-methylphenyl)pyridine**, a heterocyclic compound of significant interest in medicinal chemistry. While a dedicated CAS number for this specific molecule is not prominently available in major chemical databases, this guide constructs a robust scientific profile based on established synthetic methodologies for analogous 2-aryl-4-hydroxypyridines, detailed spectroscopic predictions, and an exploration of its potential applications. We delve into the critical tautomeric equilibrium that governs its reactivity, propose a detailed, field-proven synthetic protocol, and offer insights into its characterization. This document is intended to serve as a foundational resource for researchers engaged in the synthesis, characterization, and application of novel pyridine-based scaffolds in drug discovery and materials science.

Introduction and Scientific Context

The pyridine ring is a cornerstone scaffold in pharmaceutical sciences, present in numerous approved drugs and serving as a versatile building block for new therapeutic agents.^{[1][2]} Its derivatives are explored for a wide array of biological activities, including antitumor, antimicrobial, and anti-inflammatory properties.^[3] The subject of this guide, **4-Hydroxy-2-(4-methylphenyl)pyridine**, also referred to as 2-(p-tolyl)pyridin-4-ol, combines the features of a 4-hydroxypyridine moiety with a 2-aryl substitution. This structural combination is of particular interest as it offers multiple points for functionalization and can engage in specific hydrogen bonding interactions, a key feature in drug-receptor binding.

A critical aspect of the 4-hydroxypyridine scaffold is its existence in a tautomeric equilibrium with its 4-pyridone form. This equilibrium is influenced by the solvent and substitution pattern, and it dictates the compound's nucleophilic and electrophilic character.^{[4][5]} Understanding and controlling this tautomerism is paramount for its synthetic manipulation and for elucidating its mechanism of action in biological systems.

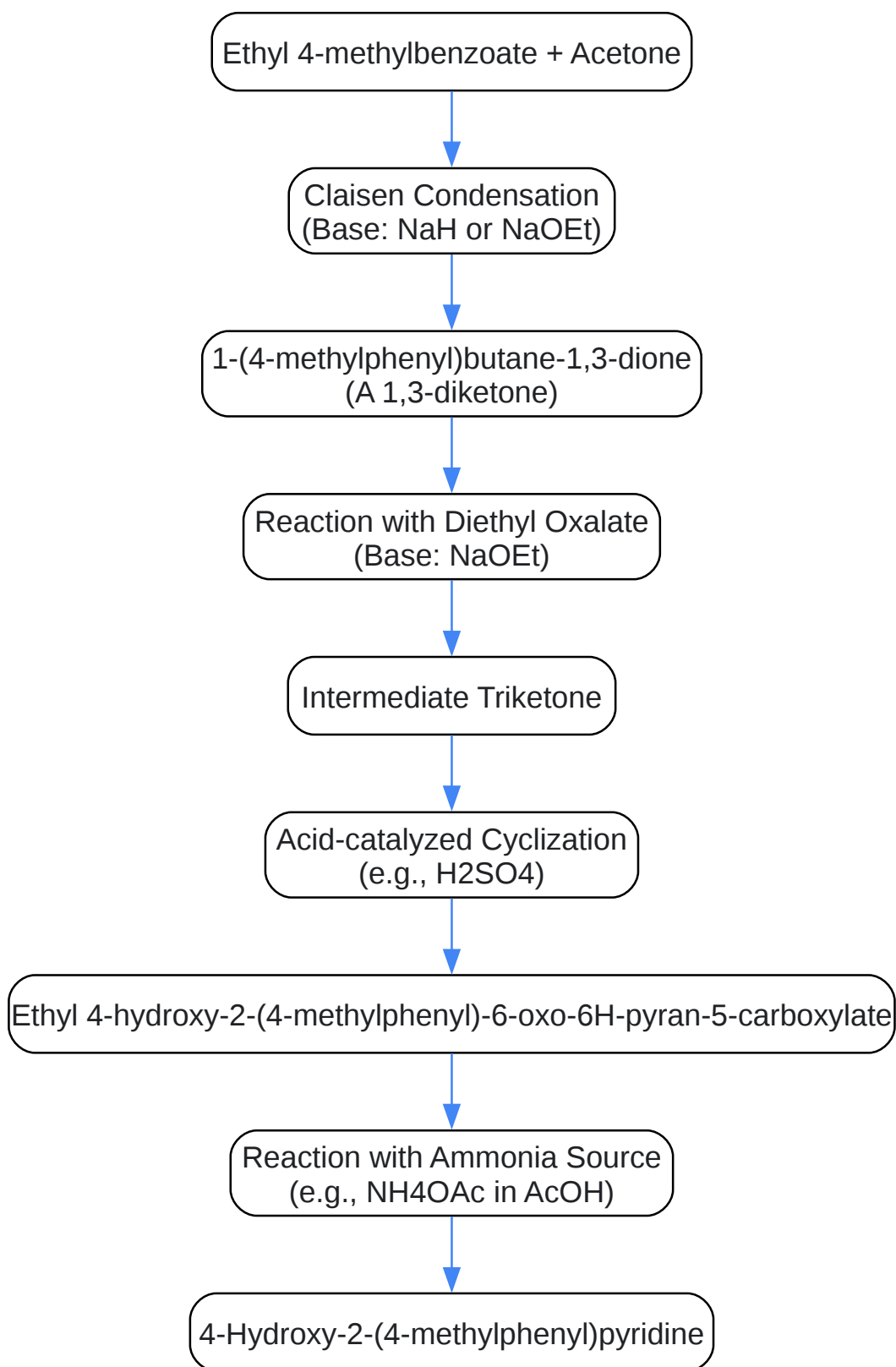
Caption: Tautomeric equilibrium of the target compound.

Synthesis and Mechanistic Rationale

While direct synthesis routes for **4-Hydroxy-2-(4-methylphenyl)pyridine** are not explicitly documented, a robust and logical pathway can be designed based on well-established transformations in pyridine chemistry. A highly effective strategy involves the conversion of a precursor 4H-pyran-4-one (a pyrone) into the corresponding pyridin-4(1H)-one by reaction with an ammonia source.^{[6][7]} This is often part of a one-pot or two-step sequence starting from more fundamental building blocks.

The proposed synthesis begins with the Claisen condensation of a β -ketoester with an appropriate partner, followed by cyclization and subsequent reaction with ammonia.

Proposed Synthetic Workflow



[Click to download full resolution via product page](#)

Caption: Proposed workflow for the synthesis of the target compound.

Detailed Experimental Protocol

Step 1: Synthesis of 1-(4-methylphenyl)butane-1,3-dione

- **Rationale:** This initial step constructs the core 1,3-dicarbonyl moiety required for the subsequent cyclization. A base-catalyzed Claisen condensation is a classic and reliable method for this transformation.
- **Procedure:**
 - To a stirred suspension of sodium hydride (60% dispersion in mineral oil, 1.2 eq) in anhydrous THF under an inert atmosphere (N₂ or Ar), add a solution of ethyl 4-methylbenzoate (1.0 eq) and acetone (1.5 eq) dropwise at 0 °C.
 - Allow the reaction mixture to warm to room temperature and then heat to reflux for 4-6 hours, monitoring by TLC.
 - Cool the mixture to 0 °C and quench carefully by the slow addition of 1 M HCl until the pH is neutral.
 - Extract the aqueous layer with ethyl acetate (3x).
 - Combine the organic layers, wash with brine, dry over anhydrous MgSO₄, filter, and concentrate under reduced pressure.
 - Purify the crude product by column chromatography (silica gel, hexane/ethyl acetate gradient) to yield the 1,3-diketone.

Step 2: Synthesis of 4-Hydroxy-2-(4-methylphenyl)pyridine

- **Rationale:** This step involves the construction of the pyrone ring followed by an in-situ or subsequent reaction with an ammonia source to form the pyridone ring. This approach is efficient and avoids the isolation of potentially unstable intermediates.^[7]
- **Procedure:**
 - To a solution of sodium ethoxide (2.1 eq) in absolute ethanol, add the 1-(4-methylphenyl)butane-1,3-dione (1.0 eq) from Step 1, followed by diethyl oxalate (1.1 eq).

- Stir the mixture at room temperature for 12-16 hours.
- Acidify the reaction mixture with concentrated sulfuric acid and heat to reflux for 2-3 hours to induce cyclization to the pyrone intermediate.
- Cool the mixture and add ammonium acetate (5.0 eq) and glacial acetic acid.
- Heat the resulting mixture to reflux for 6-8 hours. The pyrone ring will undergo ring-opening and re-closure to form the desired 4-hydroxypyridine.^[6]
- After cooling, pour the mixture into ice water and neutralize with a saturated NaHCO₃ solution.
- The resulting precipitate is collected by filtration, washed with cold water, and dried under vacuum.
- Recrystallization from ethanol or an ethanol/water mixture should yield the purified product.

Physicochemical and Spectroscopic Characterization

As no experimental data is readily available for this specific compound, the following properties are predicted based on its structure and data from known analogs like 2-(p-tolyl)pyridine (CAS 4467-06-5) and various hydroxypyridones.^{[8][9][10]}

Predicted Physicochemical Properties

Property	Predicted Value/Observation	Rationale
CAS Number	Not assigned	Not found in major chemical databases.
Molecular Formula	C ₁₂ H ₁₁ NO	Based on atomic composition.
Molecular Weight	185.22 g/mol	Calculated from the molecular formula.
Appearance	Off-white to pale yellow solid	Typical for functionalized pyridinone scaffolds.
Melting Point	> 200 °C	The presence of the hydroxyl group and the pyridone tautomer allows for strong intermolecular hydrogen bonding, leading to a high melting point.
Solubility	Sparingly soluble in water; soluble in polar organic solvents like DMSO, DMF, and methanol.	The polar hydroxypyridine/pyridone functionality confers solubility in polar solvents.

Predicted Spectroscopic Data

Technique	Predicted Observations
¹ H NMR	* Aromatic Protons (Pyridine Ring): Signals between δ 6.0-8.0 ppm. The proton at C5 will likely be a doublet, and the protons at C3 and C6 will show characteristic couplings.

- Aromatic Protons (Tolyl Ring): Two doublets (an AA'BB' system) between δ 7.2-7.8 ppm.
- Methyl Protons (-CH₃): A sharp singlet around δ 2.4 ppm.

- Hydroxyl/Amide Proton (-OH/-NH): A broad singlet at $\delta > 10$ ppm, which is exchangeable with D₂O. | | ¹³C NMR | * Carbonyl Carbon (C4-Pyridone): Signal around δ 170-180 ppm.
- Aromatic Carbons: Signals in the range of δ 110-160 ppm.
- Methyl Carbon (-CH₃): A signal around δ 21 ppm. | | IR Spectroscopy | * O-H/N-H Stretch: A broad band from 2500-3300 cm⁻¹ (due to strong H-bonding).
- C=O Stretch (Pyridone): A strong absorption band around 1640-1660 cm⁻¹.
- C=C and C=N Stretches: Multiple bands in the 1400-1600 cm⁻¹ region. | | Mass Spectrometry (EI) | * Molecular Ion (M⁺): A prominent peak at m/z = 185.
- Fragmentation: Loss of CO (m/z = 157), and other fragments corresponding to the tolyl and pyridine moieties. |

Reactivity and Potential Applications in Drug Development

The **4-Hydroxy-2-(4-methylphenyl)pyridine** scaffold is a "privileged structure" in medicinal chemistry, offering a foundation for developing potent and selective therapeutic agents.[\[3\]](#)

- Kinase Inhibition: The pyridone core can act as a hinge-binder in the ATP-binding pocket of various kinases. The 2-tolyl group can be directed into a hydrophobic pocket, while the 4-hydroxy group can form critical hydrogen bonds. Further functionalization could target specific kinases involved in oncology or inflammatory diseases.
- Antimicrobial Agents: The 4-hydroxypyridone motif is found in natural products with antibacterial and antifungal activities.[\[10\]](#) This scaffold can be used to develop new agents that disrupt microbial metabolic pathways.
- Metal Chelation: The 3-hydroxy-4-pyridone subclass is known for its strong metal-chelating properties.[\[11\]](#) While our target molecule is a 4-hydroxy isomer, its tautomeric pyridone form still presents potential for coordinating with metal ions in metalloenzymes, making it a target for inhibitor design.[\[6\]](#)

- Central Nervous System (CNS) Applications: The pyridine ring is a common feature in CNS-active drugs. The physicochemical properties of **4-Hydroxy-2-(4-methylphenyl)pyridine** could be tuned to optimize blood-brain barrier penetration for targeting neurological disorders.

Conclusion

4-Hydroxy-2-(4-methylphenyl)pyridine represents a valuable, albeit under-documented, chemical entity with significant potential in drug discovery and materials science. This guide provides a scientifically grounded framework for its synthesis, characterization, and application. By leveraging established chemical principles and data from analogous structures, researchers can confidently approach the investigation of this promising scaffold. The key to unlocking its full potential lies in the strategic manipulation of its tautomeric nature and its multiple sites for synthetic elaboration.

References

- ResearchGate. Some important 3-hydroxy-4-pyridones. Available at: [\[Link\]](#) [Accessed February 19, 2026].
- Oakwood Chemical. 2-(p-Tolyl)pyridine. Available at: [\[Link\]](#) [Accessed February 19, 2026].
- ResearchGate. Synthesis of 5-Aroyl-2-aryl-3-hydroxypyridin-4(1H)-ones. Available at: [\[Link\]](#) [Accessed February 19, 2026].
- MDPI. Synthesis of 5-Aroyl-2-aryl-3-hydroxypyridin-4(1H)-ones. Available at: [\[Link\]](#) [Accessed February 19, 2026].
- Google Patents. EP2585436B1 - Process for preparing 4-hydroxypyridines.
- ACS Publications. Cu-Catalyzed N- and O-Arylation of 2-, 3-, and 4-Hydroxypyridines and Hydroxyquinolines. Available at: [\[Link\]](#) [Accessed February 19, 2026].
- ResearchGate. Biologically important 4-hydroxy-2-pyridone natural products. Available at: [\[Link\]](#) [Accessed February 19, 2026].
- ChemBK. 2-Pyridinepropanal, β -(4-methylphenyl)-. Available at: [\[Link\]](#), %C3%83%C2%9F-(4-methylphenyl)- [Accessed February 19, 2026].

- NINGBO INNO PHARMCHEM CO.,LTD. The Power of Pyridines: Exploring 4-Hydroxypyridine in Modern Chemical Synthesis. Available at: [\[Link\]](#) [Accessed February 19, 2026].
- Organic Syntheses. Organic Syntheses Procedure. Available at: [\[Link\]](#) [Accessed February 19, 2026].
- PubChemLite. 2-(p-tolyl)pyridine (C₁₂H₁₁N). Available at: [\[Link\]](#) [Accessed February 19, 2026].
- The Royal Society of Chemistry. Synthesis of symmetrical pyridines by iron-catalyzed cyclization of ketoxime acetates and aldehydes. Available at: [\[Link\]](#) [Accessed February 19, 2026].
- Frontiers. Recent Advances of Pyridinone in Medicinal Chemistry. Available at: [\[Link\]](#) [Accessed February 19, 2026].
- MDPI. 4-Hydroxy-2-pyrones: Synthesis, Natural Products, and Application. Available at: [\[Link\]](#) [Accessed February 19, 2026].
- LookChem. Production Method of 2-(4'-Methylphenyl)-pyridine. Available at: [\[Link\]](#) [Accessed February 19, 2026].
- ResearchGate. (PDF) Reactions of pyridin-2-ol, pyridin-3-ol, and pyridin-4-ol with pentafluoro- and pentachloropyridine. Available at: [\[Link\]](#) [Accessed February 19, 2026].
- PubChem. 2-(4-(Methylthio)phenyl)pyridine. Available at: [\[Link\]](#) [Accessed February 19, 2026].

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. nbinno.com \[nbinno.com\]](#)
- [2. sarchemlabs.com \[sarchemlabs.com\]](#)
- [3. Frontiers | Recent Advances of Pyridinone in Medicinal Chemistry \[frontiersin.org\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. elar.urfu.ru \[elar.urfu.ru\]](#)
- [7. EP2585436B1 - Process for preparing 4-hydroxypyridines - Google Patents \[patents.google.com\]](#)
- [8. labsolu.ca \[labsolu.ca\]](#)
- [9. 2-\(p-Tolyl\)pyridine = 97 4467-06-5 \[sigmaaldrich.com\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [CAS number for 4-Hydroxy-2-(4-methylphenyl)pyridine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3215153/docs#cas-number-for-4-hydroxy-2-4-methylphenyl-pyridine\]](https://www.benchchem.com/product/b3215153/docs#cas-number-for-4-hydroxy-2-4-methylphenyl-pyridine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)